

An In-depth Technical Guide to the Mass Spectrometry of Allyl Benzyl Ether

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Compound of Interest

Compound Name: *Allyl benzyl ether*

Cat. No.: *B088877*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a detailed overview of the mass spectrometric analysis of **allyl benzyl ether**, including quantitative data, experimental protocols, and a proposed fragmentation pathway. The information is presented to be a valuable resource for researchers in analytical chemistry, organic synthesis, and drug development.

Quantitative Mass Spectrometry Data

The mass spectrometry data for **allyl benzyl ether**, obtained via Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI), is summarized below. The data is compiled from the MassBank of North America (MoNA) and the NIST Mass Spectrometry Data Center.[1]

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)
91	99.99
92	58.66
107	16.54
41	14.29
79	12.75

- Molecular Formula: C₁₀H₁₂O
- Molecular Weight: 148.20 g/mol
- Monoisotopic Mass: 148.088815002 Da

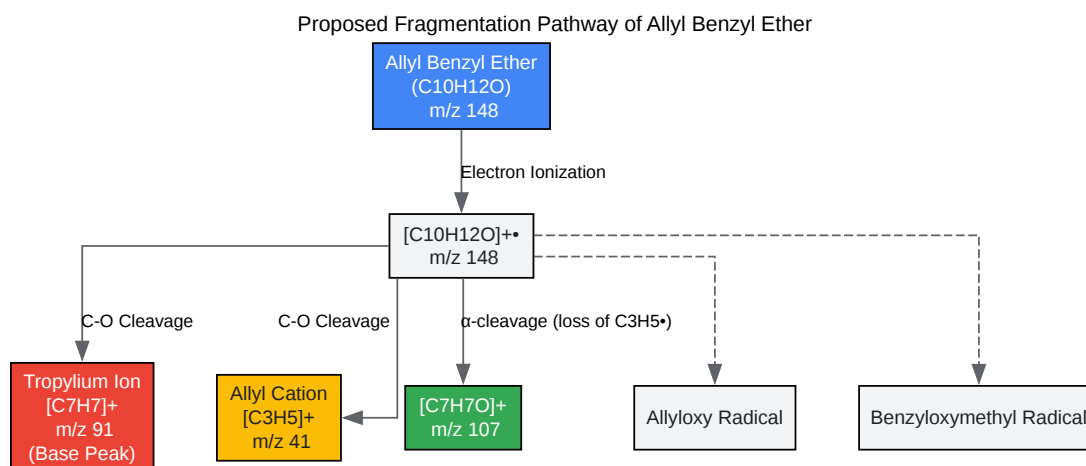
Proposed Fragmentation Pathway

Under electron ionization (EI), **allyl benzyl ether** undergoes fragmentation, leading to the characteristic peaks observed in the mass spectrum. The fragmentation of ethers typically involves cleavage of the C-C bond adjacent to the oxygen atom (alpha-cleavage) and cleavage of the C-O bond.[2][3] For **allyl benzyl ether**, the presence of both a benzyl and an allyl group leads to specific, highly stable fragments.

The base peak at m/z 91 is attributed to the formation of the tropylium ion. This is a common and highly stable fragment in the mass spectra of compounds containing a benzyl group.[4] It is formed by the cleavage of the C-O bond, followed by rearrangement of the resulting benzyl cation.

The peak at m/z 41 corresponds to the allyl cation ([C₃H₅]⁺), formed by the cleavage of the C-O bond where the charge is retained by the allyl fragment.

The following diagram illustrates the proposed primary fragmentation pathways for **allyl benzyl ether** under electron ionization.



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Caption: Proposed electron ionization fragmentation pathway of **allyl benzyl ether**.

Experimental Protocols

While the specific experimental parameters for the reference spectra are not fully detailed, a general protocol for the analysis of **allyl benzyl ether** by GC-MS is provided below. This protocol is based on standard methods for the analysis of volatile organic compounds.

3.1. Sample Preparation

- Standard Preparation: Prepare a stock solution of **allyl benzyl ether** in a high-purity solvent such as methanol or dichloromethane at a concentration of 1 mg/mL.
- Working Standards: Create a series of working standards by serial dilution of the stock solution to the desired concentration range (e.g., 1-100 µg/mL).

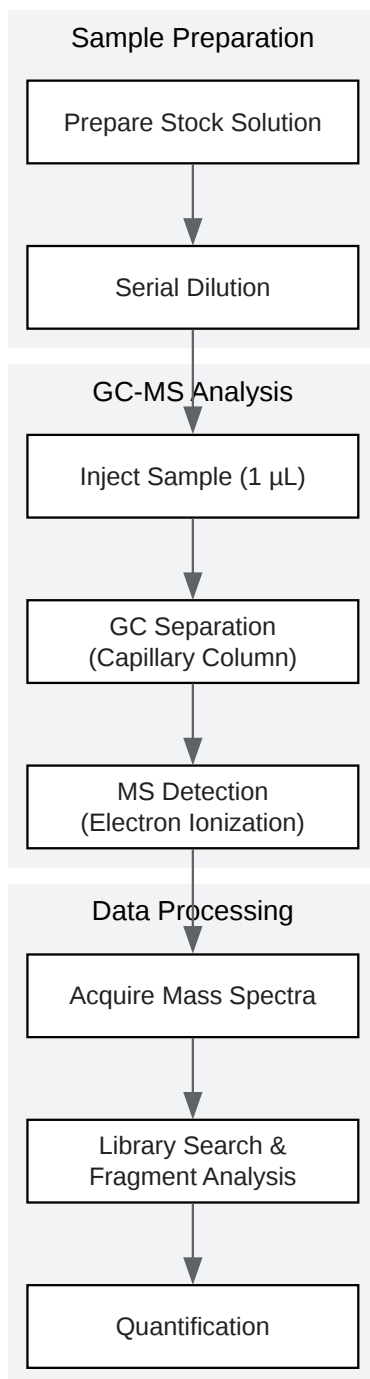
- Sample Injection: Inject 1 μL of the prepared sample into the GC-MS system.

3.2. Gas Chromatography-Mass Spectrometry (GC-MS) Parameters

- Instrument: A standard Gas Chromatograph coupled to a Mass Spectrometer (e.g., JEOL JMS-D-3000 or equivalent).[1]
- Injection Mode: Splitless or split injection, depending on the sample concentration.
- Injector Temperature: 250 $^{\circ}\text{C}$.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- GC Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness).
- Oven Temperature Program:
 - Initial temperature: 50 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp: Increase to 250 $^{\circ}\text{C}$ at a rate of 10 $^{\circ}\text{C}/\text{min}$.
 - Final hold: Hold at 250 $^{\circ}\text{C}$ for 5 minutes.
- MS Transfer Line Temperature: 280 $^{\circ}\text{C}$.
- Ion Source: Electron Ionization (EI).
- Ionization Energy: 70 eV.[1]
- Ion Source Temperature: 230 $^{\circ}\text{C}$.
- Mass Range: Scan from m/z 35 to 300.

The following diagram outlines a typical workflow for GC-MS analysis.

General GC-MS Experimental Workflow



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Caption: A generalized workflow for the analysis of volatile compounds by GC-MS.

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